

chemical formula and properties of magnesium silicate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium Silicate

Cat. No.: B1143448

[Get Quote](#)

This in-depth technical guide provides a comprehensive overview of the chemical formulas, properties, and applications of **magnesium silicate**. It is intended for researchers, scientists, and drug development professionals.

Introduction to Magnesium Silicate

Magnesium silicate is an inorganic compound consisting of magnesium, silicon, and oxygen.

[1] It can be found naturally in minerals like talc and serpentine, or it can be produced synthetically.[1] Synthetic **magnesium silicates** are white, odorless, fine powders created through a precipitation reaction between a water-soluble sodium silicate and a water-soluble magnesium salt.[2] This versatile compound is known for its high adsorption capacity, chemical inertness, and thermal stability, making it valuable in pharmaceuticals, cosmetics, and as a food additive.[1]

Chemical Formula and Stoichiometry

The chemical formula for **magnesium silicate** can vary depending on the specific form. The general molecular formula is often written as $\text{MgO}:\text{XSiO}_2$, where X represents the average mole ratio of silicon dioxide (SiO_2) to magnesium oxide (MgO). [2] The compound is also hydrated, and its formula may be written as $\text{MgO}:\text{XSiO}_2 \cdot \text{H}_2\text{O}$ to indicate the water of hydration. [2]

Different forms of **magnesium silicate** are characterized by their specific chemical formulas and compositions:

Name	Chemical Formula	Molar Mass (g/mol)	Key Characteristics
Magnesium Metasilicate	MgSiO_3	100.39	A synthetic form of magnesium silicate.[1] [3]
Magnesium Trisilicate	$\text{Mg}_2\text{Si}_3\text{O}_8$	260.86	Commonly used as an antacid.[4][5] Contains at least 20% magnesium oxide and 45% silicon dioxide.[5]
Forsterite	Mg_2SiO_4	140.69	A naturally occurring mineral, it is the magnesium-rich end-member of the olivine solid-solution series. Can be synthesized for various applications, including biomaterials.[6]
Talc (Hydrated Magnesium Silicate)	$\text{Mg}_3\text{Si}_4\text{O}_{10}(\text{OH})_2$	258.75[7]	A naturally occurring mineral known for its softness.[1][7]
Food Grade Synthetic Magnesium Silicate	$2\text{MgO}:5\text{SiO}_2$	N/A	Specified mole ratio for use as a food additive, such as an anti-caking agent.[2]

Physicochemical Properties

Magnesium silicate's properties can differ based on its form (natural mineral vs. synthetic amorphous powder). Synthetic versions are typically amorphous, unlike their crystalline natural counterparts, and are insoluble in water and alcohol.[2]

Property	Value	Form/Conditions
Appearance	White to off-white powder or granular solid.[1][7]	General
Odor	Odorless.[1][2]	General
pH	9.5–10.5	1% aqueous solution.[1]
Bulk Density	0.3–0.8 g/cm ³	Synthetic.[1]
Density	2.75 g/cm ³	Talc.[7]
Melting Point	1500 °C	Talc.[7]
Thermal Stability	Up to 900°C	Synthetic.[1]
Surface Area (BET)	<100 to several hundred m ² /g	Synthetic, porous particles.[2]
Solubility	Insoluble in water and alcohol. [1][2][7]	General

Applications in Research and Drug Development

Magnesium silicate's unique properties lend it to a variety of applications in scientific research and the pharmaceutical industry.

- **Pharmaceuticals:** It is widely used as an excipient in tablet manufacturing.[7] Its most notable application is as an antacid to neutralize stomach acid in the treatment of heartburn, indigestion, and peptic ulcers.[4][5]
- **Food Industry:** The U.S. Food Chemicals Codex recognizes synthetic **magnesium silicate** as a safe anti-caking agent in powdered foods.[2][3] It is also used as a filter aid to adsorb impurities from used frying oils.[2]
- **Cosmetics:** In its natural form as talc, it is a common ingredient in cosmetics and personal care products.[7]
- **Industrial Applications:** It serves as a filler in plastics and rubber, an industrial lubricant, and a purifying adsorbent for oils and resins.[2][7]

Experimental Protocols

Synthesis of Amorphous Magnesium Silicate by Precipitation

This protocol describes a common method for synthesizing amorphous **magnesium silicate**.
[2][8]

Methodology:

- Prepare separate aqueous solutions of a water-soluble magnesium salt (e.g., magnesium sulfate, MgSO_4) and a water-soluble sodium silicate (e.g., sodium metasilicate, Na_2SiO_3).
- Combine the two solutions under controlled conditions of temperature and stirring. The reaction will precipitate amorphous **magnesium silicate**.
- The composition of the precipitate is dependent on the ratio of the reactants.[2]
- Filter the resulting suspension to separate the **magnesium silicate** precipitate.
- Wash the precipitate with deionized water to remove soluble byproducts.
- Dry the washed precipitate in an oven to obtain a fine, white powder.

Synthesis of Nanocrystalline Forsterite (Mg_2SiO_4)

This protocol outlines the synthesis of forsterite nanopowder via a precipitation method, suitable for biomaterial applications.[6]

Methodology:

- Dissolve magnesium nitrate hexahydrate ($\text{Mg}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) in distilled water.
- Add tetraethyl orthosilicate (TEOS) to the solution. The molar ratio of magnesium nitrate to TEOS should be 2:1 to achieve the forsterite stoichiometry.[6]
- Adjust the pH of the solution using a pH regulator like sodium hydroxide.
- A gel will form, which is then dried in an oven to remove the liquid.

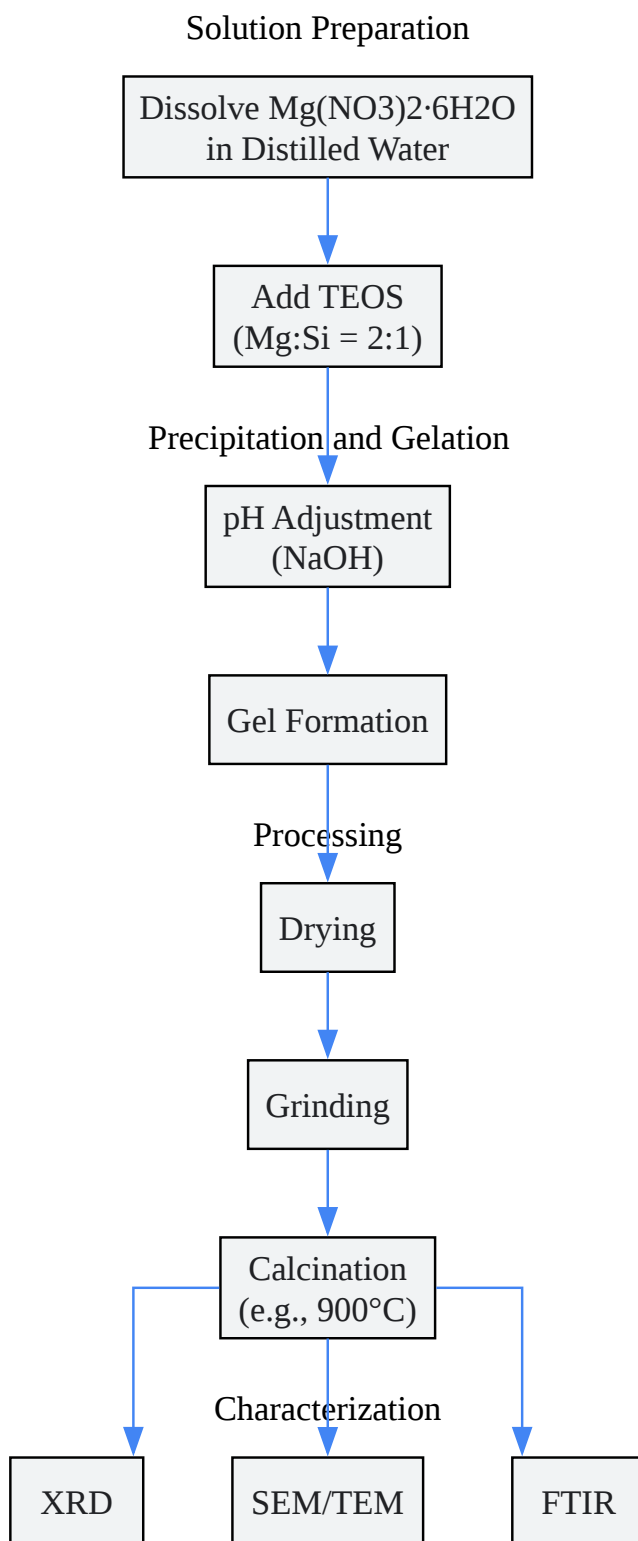
- Grind the dried gel into a fine powder.
- Calcine the powder at a high temperature (e.g., 800°C - 900°C) to induce crystallization of the forsterite phase.[\[6\]](#)[\[9\]](#)

Characterization Techniques

- X-ray Diffraction (XRD): Used to determine the crystalline structure of the material. For example, to confirm the formation of the forsterite phase and identify any secondary phases like periclase (MgO).[\[6\]](#)
- Fourier-Transform Infrared Spectroscopy (FTIR): To identify chemical bonds and functional groups present in the synthesized material.[\[10\]](#)
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To observe the morphology, particle size, and microstructure of the **magnesium silicate** powders.[\[8\]](#)[\[10\]](#)
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the material, which is crucial for applications involving adsorption.[\[2\]](#)[\[8\]](#)

Visualizations

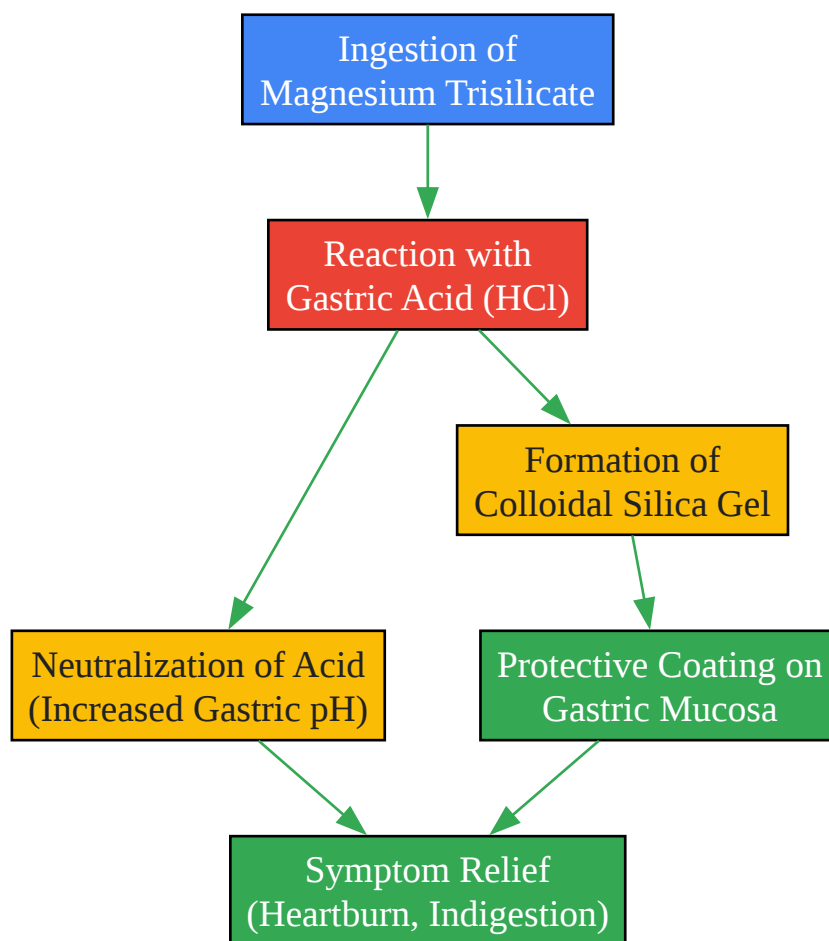
Experimental Workflow for Forsterite Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and characterization of forsterite.

Mechanism of Action for Magnesium Trisilicate as an Antacid



[Click to download full resolution via product page](#)

Caption: Dual-action mechanism of magnesium trisilicate as an antacid.

Magnesium trisilicate acts as an antacid through a dual mechanism.^[11] When ingested, it reacts with and neutralizes stomach acid (hydrochloric acid), leading to an increase in gastric pH and providing relief from symptoms of hyperacidity.^{[4][12][13]} Simultaneously, the reaction forms a gelatinous silicon dioxide which coats the stomach lining, offering a protective barrier against further acid irritation.^{[4][5][11][13]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Magnesium Silicate: From Talc to Tech [eureka.patsnap.com]
- 2. Synthetic magnesium silicate - Wikipedia [en.wikipedia.org]
- 3. Magnesium Silicate | MgO_3Si | CID 72941442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. What is the mechanism of Magnesium Trisilicate? [synapse.patsnap.com]
- 5. Magnesium Trisilicate | $\text{Mg}_2\text{O}_8\text{Si}_3$ | CID 5311266 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. irsm.cas.cz [irsm.cas.cz]
- 7. klarchem.com [klarchem.com]
- 8. digital.csic.es [digital.csic.es]
- 9. Synthesis and Characterization of Porous Forsterite Ceramics with Prospective Tissue Engineering Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Synthesis of nano-crystalline forsterite (Mg_2SiO_4) powder from biomass rice husk silica by solid-state route | Boletín de la Sociedad Española de Cerámica y Vidrio [elsevier.es]
- 11. nbino.com [nbino.com]
- 12. What is Magnesium Trisilicate used for? [synapse.patsnap.com]
- 13. Aluminum hydroxide/magnesium trisilicate: Uses, Side Effects, Dosage [medicinenet.com]
- To cite this document: BenchChem. [chemical formula and properties of magnesium silicate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1143448#chemical-formula-and-properties-of-magnesium-silicate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com